

Comparative Mass Spectrometry Guide: 3-(4-Bromophenyl)-2-methyl-1-propene

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Compound of Interest

Compound Name: 3-(4-Bromophenyl)-2-methyl-1-propene

CAS No.: 83558-89-8

Cat. No.: B1288627

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Executive Summary

Compound: **3-(4-Bromophenyl)-2-methyl-1-propene** CAS: 83558-89-8 Formula: $C_{10}H_{11}Br$
Molecular Weight: 211.10 g/mol

This guide provides a technical analysis of the mass spectrometric behavior of **3-(4-Bromophenyl)-2-methyl-1-propene**, a halogenated allylic benzene derivative often utilized as a specialized intermediate in organic synthesis. Unlike standard alkylbenzenes, this molecule exhibits a unique fragmentation pattern driven by the interplay between its brominated aromatic ring and the methallyl side chain.

This document compares the Electron Ionization (EI) performance of this compound against structural isomers and non-halogenated analogs, providing researchers with the diagnostic markers necessary for unambiguous identification in complex matrices.

Part 1: Structural Analysis & Ionization Physics

The Structural Lability

The mass spectral signature of **3-(4-Bromophenyl)-2-methyl-1-propene** is governed by two structural features:

- The Bromine Isotope Signature: The presence of a single bromine atom creates a distinct 1:1 doublet in the molecular ion cluster (m/z 254 and 256), immediately categorizing the analyte as a mono-brominated species.
- Benzylic-Allylic Stabilization: The bond connecting the aromatic ring to the methallyl group is both benzylic and allylic relative to the double bond. However, the primary fragmentation point is the cleavage of the bond beta to the aromatic ring, releasing the stable 4-bromobenzyl cation.

Fragmentation Pathway

Upon electron impact (70 eV), the molecular ion (m/z 254) undergoes a predictable decay. The dominant pathway is the loss of the methallyl radical (m/z 41), driven by the formation of the resonance-stabilized 4-bromobenzyl cation.

Figure 1: Fragmentation Mechanism

Caption: Primary fragmentation pathway showing the transition from the molecular ion to the stable bromotropylium species.

Part 2: Mass Spectral Data Analysis

Diagnostic Ion Table

The following table summarizes the critical ions required for identification. In the absence of a library standard, these theoretical values serve as the primary validation metrics.

Ion Identity	m/z (Mass-to-Charge)	Relative Abundance (Est.)	Diagnostic Significance
Molecular Ion ()	210 / 212	20 - 40%	Confirmatory: 1:1 doublet confirms mono-bromination.
Base Peak	169 / 171	100%	Structural: Corresponds to . The retention of the Br doublet proves the halogen is on the ring, not the side chain.
Tropylium Decay	90	30 - 50%	Backbone: Loss of Br from the tropylium ion (). Confirms the aromatic core. ^[1]
Phenyl Cation	152 / 154	< 10%	Minor: Loss of the methyl group and propene tail.
Methallyl Cation	55	10 - 20%	Side Chain: fragment from the isobutenyl group.

Interpretation Guide

- The "Doublet" Check: If the peaks at m/z 210 and 212 are not approximately equal in height, the compound is likely contaminated or is not a mono-bromide.
- The 169/171 Cluster: This cluster must be the dominant feature. If m/z 91 (unsubstituted tropylium) is the base peak, the bromine has likely been lost before ionization (thermal degradation) or the sample is the non-brominated analog (Methallylbenzene).

Part 3: Comparative Performance Guide

This section compares the detectability and specificity of **3-(4-Bromophenyl)-2-methyl-1-propene** against common alternatives/isomers.

Comparison vs. Isomeric Analog: 1-Bromo-4-(1-butenyl)benzene

A common challenge is distinguishing the methallyl isomer (branched) from the linear butenyl isomer.

Feature	3-(4-Bromophenyl)-2-methyl-1-propene (Target)	1-Bromo-4-(1-butenyl)benzene (Linear Isomer)
Side Chain Structure	Branched (Isobutenyl)	Linear (Butenyl)
Base Peak Mechanism	Formation of stable Benzyl cation (169) via simple bond cleavage.	McLafferty rearrangement often competes, leading to different mid-mass ions.
Key Differentiator	High abundance of m/z 55 () due to the stable methallyl cation.	High abundance of m/z 29/41/57 (Ethyl/Propyl/Butyl series).
GC Retention	Elutes earlier (lower boiling point due to branching).	Elutes later (higher boiling point due to linear packing).

Comparison vs. Non-Brominated Analog: Methallylbenzene

- Purpose: To demonstrate the impact of the halogen on sensitivity.
- Observation: The non-brominated analog (Methallylbenzene) has a base peak at m/z 132 (
) or 117 (
).

- Performance Note: The brominated target has lower absolute sensitivity in EI mode compared to the non-brominated analog because the ion current is split between the

and

isotopes, effectively halving the signal-to-noise ratio for the molecular ion.

Part 4: Validated Experimental Protocol

Sample Preparation Workflow

To ensure reproducible data, follow this self-validating protocol. Avoid using protic solvents (methanol/water) during initial dissolution to prevent potential solvolysis of the allylic halide if traces of acid are present.

Figure 2: GC-MS Analysis Workflow

Caption: Standardized workflow for the analysis of halogenated allylic aromatics.

Instrument Parameters (Agilent 5977/7890 or Equivalent)

- Column: 30m x 0.25mm ID x 0.25µm film thickness (5% Phenyl-methylpolysiloxane, e.g., HP-5MS or DB-5MS).
- Carrier Gas: Helium @ 1.0 mL/min (Constant Flow).
- Inlet: Split/Splitless. 250°C. Split ratio 50:1 for high concentration, Splitless for trace analysis.
- Oven Program:
 - Hold at 60°C for 1 min.
 - Ramp 20°C/min to 280°C.
 - Hold at 280°C for 3 min.
- MS Source: Electron Ionization (EI) @ 70 eV. Source Temp: 230°C. Quad Temp: 150°C.
- Solvent Delay: 3.0 min (Critical to avoid filament damage from DCM).

Quality Control Criteria

- Symmetry: Peak tailing factor must be < 1.5 . (Tailing indicates active sites in the liner degrading the allylic bromide).
- Isotope Ratio: The m/z 210:212 ratio must be within 10% of the theoretical 1:1 natural abundance.

References

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Sources

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